

Molecular weight and formula of 2,5-Dimethyl-3-hexanol

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Compound of Interest

Compound Name: 2,5-Dimethyl-3-hexanol

Cat. No.: B103523

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Technical Guide: 2,5-Dimethyl-3-hexanol

Audience: Researchers, scientists, and drug development professionals.

This document provides a technical overview of **2,5-Dimethyl-3-hexanol**, detailing its core molecular properties, a representative experimental protocol for its analysis, and a logical workflow for purity assessment.

Core Molecular Data

2,5-Dimethyl-3-hexanol is a secondary alcohol. Its fundamental properties are summarized below.

Property	Value	Reference
Chemical Formula	C ₈ H ₁₈ O	[1][2][3][4][5]
Molecular Weight	130.23 g/mol	[2][4][5][6]
IUPAC Name	2,5-dimethylhexan-3-ol	[1]
CAS Registry Number	19550-07-3	[1][3]

Experimental Protocols



The characterization and quantification of **2,5-Dimethyl-3-hexanol** in a given sample matrix are critical for quality control and research applications. Gas Chromatography-Mass Spectrometry (GC-MS) is a standard and powerful technique for this purpose due to its high resolution and sensitivity.

Protocol: Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

- 1. Objective: To determine the purity of a **2,5-Dimethyl-3-hexanol** sample and identify any potential impurities.
- 2. Materials and Reagents:
- 2,5-Dimethyl-3-hexanol sample
- High-purity solvent (e.g., Dichloromethane or Hexane, GC grade)
- Internal Standard (IS) (e.g., Dodecane), if quantitative analysis is required
- Helium (carrier gas), 99.999% purity
- Autosampler vials with septa
- 3. Instrumentation:
- Gas Chromatograph equipped with a Flame Ionization Detector (FID) and/or a Mass Spectrometer (MS).
- Capillary Column: DB-5ms (30 m x 0.25 mm ID, 0.25 μm film thickness) or equivalent nonpolar column.
- 4. Sample Preparation:
- Prepare a stock solution of the **2,5-Dimethyl-3-hexanol** sample by accurately weighing approximately 10 mg of the substance and dissolving it in 10 mL of the chosen solvent in a volumetric flask.
- Prepare a working solution by diluting the stock solution 1:100 with the solvent in a new volumetric flask.

Foundational & Exploratory



- If using an internal standard for quantification, add a known concentration of IS to the working solution.
- Transfer 1 mL of the final working solution into an autosampler vial.
- 5. GC-MS Conditions:
- Injector Temperature: 250°C
- Injection Volume: 1 μL
- Split Ratio: 50:1
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: Increase to 250°C at a rate of 10°C/min.
 - Final hold: Hold at 250°C for 5 minutes.
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: 35-350 m/z.
- 6. Data Analysis:
- Purity Assessment: Integrate the peak area of 2,5-Dimethyl-3-hexanol and all other impurity
 peaks in the total ion chromatogram (TIC). Calculate the area percentage of the main peak
 relative to the total area of all peaks.
- Impurity Identification: Analyze the mass spectrum of each impurity peak. Compare the obtained spectra with a reference library (e.g., NIST) to tentatively identify the structures of

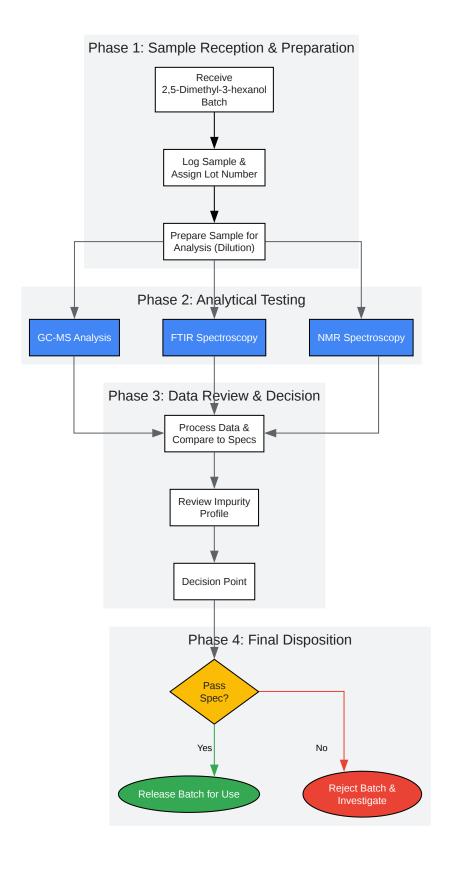


the impurities.

Visualized Workflow

The following diagram illustrates a standard logical workflow for the quality control and purity verification of a synthesized or procured batch of **2,5-Dimethyl-3-hexanol**.





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- To cite this document: BenchChem. [Molecular weight and formula of 2,5-Dimethyl-3-hexanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103523#molecular-weight-and-formula-of-2-5-dimethyl-3-hexanol]

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